

Drofenine hydrochloride concentration verification methods

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Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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Experimental Protocols for Drofenine Research

While a direct protocol for concentration verification is not available, the search results detail a **calcium imaging assay** used to study Drofenine's function, which can provide a methodological framework for related experimental work [1].

- **Objective:** To identify and characterize Drofenine as a new agonist for the TRPV3 ion channel.
- **Cell Lines:** Human Embryonic Kidney-293 (HEK-293) cells stably overexpressing human TRPV3 (and other TRP channels for selectivity tests) and human immortalized keratinocytes (HaCaT cells) [1].
- **Key Reagent:** **Fluo-4 AM**, a fluorescent calcium indicator, prepared using the Fluo-4 Direct Kit [1].
- **Procedure:**
 - **Cell Preparation:** Plate cells into 96- or 384-well plates coated with 1% gelatin.
 - **Dye Loading:** Incubate cells with Fluo-4 AM loading solution for 60 minutes at 37°C (for HEK-293 cells) or room temperature (for HaCaT cells).
 - **Compound Application:** Expose the cells to Drofenine. In the study, a library of compounds was screened at a concentration of 300 µmol/L.
 - **Signal Measurement:** Monitor changes in intracellular calcium flux (indicated by Fluo-4 AM fluorescence) as a measure of TRPV3 channel activation.
- **Application Note:** This protocol is designed for functional biological activity assessment (EC50 determination) rather than for precise concentration verification of a prepared Drofenine solution.

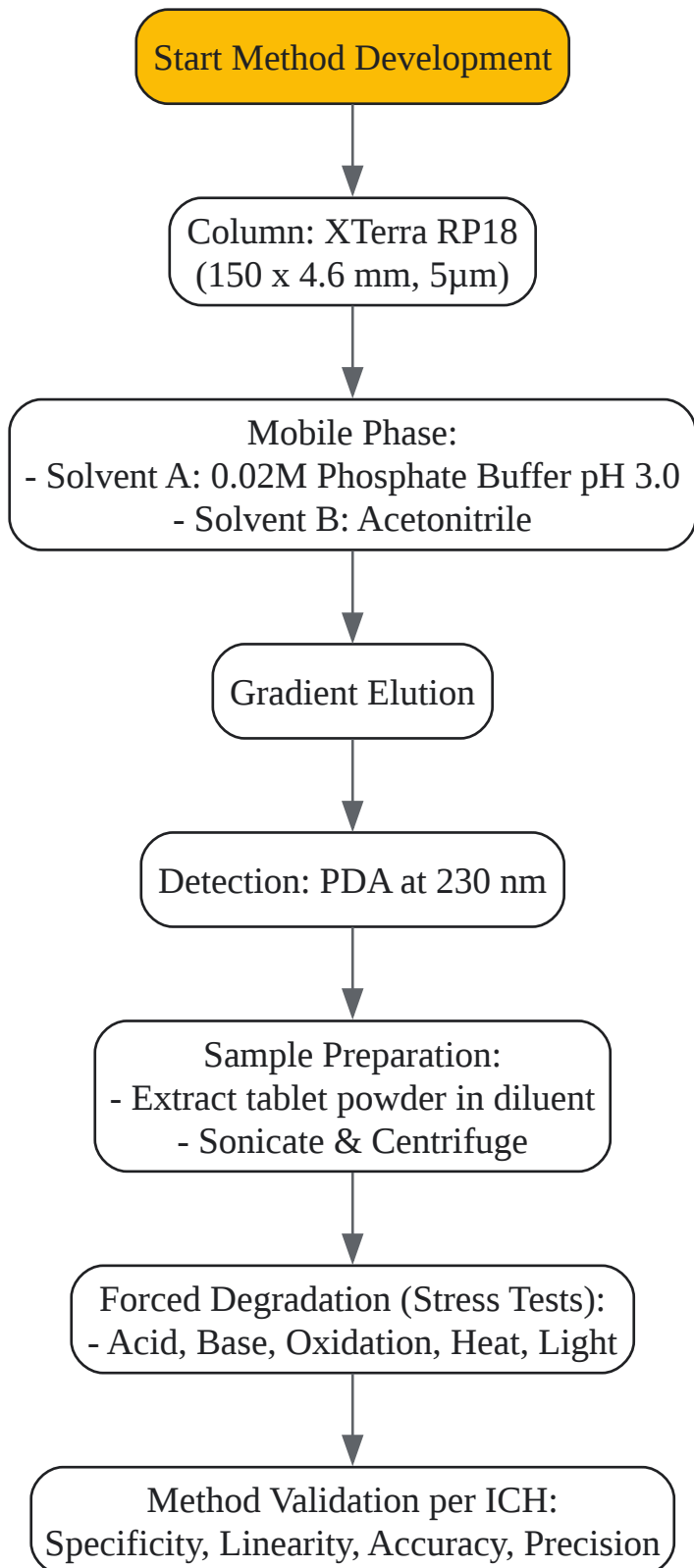
Quantitative Data on Drofenine Hydrochloride

The table below summarizes key chemical and physical data for **Drofenine hydrochloride** that are relevant for handling and preparing solutions.

Property	Value / Description	Source
CAS Number	548-66-3 [2]	MedChemExpress
Molecular Formula	C ₂₀ H ₃₂ ClNO ₂ [2]	MedChemExpress
Molecular Weight	353.93 g/mol [2]	MedChemExpress
Solubility (DMSO)	≥ 75 mg/mL (211.91 mM) [2]	MedChemExpress
Solubility (Water)	≥ 33.3 mg/mL (94.09 mM) [2]	MedChemExpress
Purity	98.0% [2]	MedChemExpress

A General Workflow for HPLC-Based Analysis

Although not specified for Drofenine, one study provides a validated **HPLC method for a structurally similar antispasmodic drug, Drotaverine** [3]. This can serve as a technical reference for developing your own method for Drofenine. The following diagram outlines the core workflow of this stability-indicating method:



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Based on this workflow, here are the detailed parameters:

- **Chromatographic System:**
 - **Column:** XTerra RP18, 150 × 4.6 mm, 5 μm particle size [3].
 - **Mobile Phase:** Gradient elution with Solvent A (0.02 M potassium dihydrogen orthophosphate buffer, pH 3.0) and Solvent B (acetonitrile) [3].
 - **Flow Rate:** 1.0 mL/min [3].
 - **Detection:** PDA detector at 230 nm [3].
 - **Column Temperature:** 25°C [3].
- **Sample Preparation:**
 - For tablets: Powder was dissolved in a diluent (water:acetonitrile, 70:30 v/v), sonicated for 30 minutes, diluted, and centrifuged. The supernatant was used for analysis [3].
- **Method Validation:**
 - The method was validated per ICH guidelines for parameters including **specificity** (ensuring separation from impurities and degradation products), **linearity**, **accuracy**, **precision**, and **robustness** [3].

Key Limitations and Troubleshooting Notes

- **No Direct Method Found:** The search results do not contain a specific, pre-validated protocol for quantifying **Drofenine hydrochloride** concentration. The HPLC method provided is for a different compound and should be used **only as a starting point for method development**.
- **Verify Purity and Identity:** The data from commercial suppliers [2] should be verified independently. Always confirm the identity and purity of a new batch of **Drofenine hydrochloride** using techniques like NMR or mass spectrometry before use.
- **Calcium Assay is Functional, Not Quantitative:** The calcium imaging protocol [1] measures a biological response (receptor activation) which is dependent on concentration, but it is not a direct method for verifying the concentration of a stock solution.

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References

1. a 2-APB analog with improved selectivity for human TRPV3 [pmc.ncbi.nlm.nih.gov]
2. Drofenine hydrochloride (Hexahydroadiphenine ... [medchemexpress.com]

3. Development and Validation of a Stability-Indicating RP ... [pmc.ncbi.nlm.nih.gov]

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